Strategic Sourcing and Application of 4-Methoxyisoxazole Building Blocks

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Compound of Interest

Compound Name:	*4-Methoxyisoxazole*
Cat. No.:	*B1641001*

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Executive Summary: The 4-Methoxy Advantage

In the optimization of heterocyclic pharmacophores, the isoxazole ring is a classic bioisostere for amides and esters. However, the vast majority of commercial libraries are dominated by 3,5-disubstituted or 4-alkyl variants. The **4-methoxyisoxazole** motif represents a high-value, underutilized chemical space.

The introduction of a methoxy group at the C4 position offers distinct advantages over the common methyl analog:

- Electronic Modulation: The C4-methoxy group acts as a strong electron donor (

  ), significantly increasing the electron density of the isoxazole ring compared to a C4-methyl group. This alters the pKa of substituents at C3/C5 and modulates metabolic susceptibility.
- Solubility & Lipophilicity: The oxygen atom introduces a hydrogen bond acceptor site without significantly increasing logP, often improving the solubility profile of the final drug candidate.
- Conformational Locking: Through intramolecular hydrogen bonding or electrostatic repulsion with adjacent carbonyls (e.g., in 3-carboxamides), the 4-methoxy group can lock the

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conformation of the molecule, reducing entropic penalties upon binding to a protein target.

This guide details the sourcing landscape, quality validation, and synthetic utility of this specific building block class.

The "Buy vs. Make" Calculus

Before initiating a campaign, researchers must distinguish between two chemically distinct classes often conflated in search algorithms:

- Class A (Common): 4-(4-Methoxyphenyl)isoxazoles. (Abundant, cheap).
- Class B (Target): **4-Methoxyisoxazole**s (Methoxy attached directly to the heterocyclic ring). (Rare, expensive).

Decision Matrix: Sourcing Strategy

The following logic gate determines whether to purchase a commercial building block or initiate internal synthesis.

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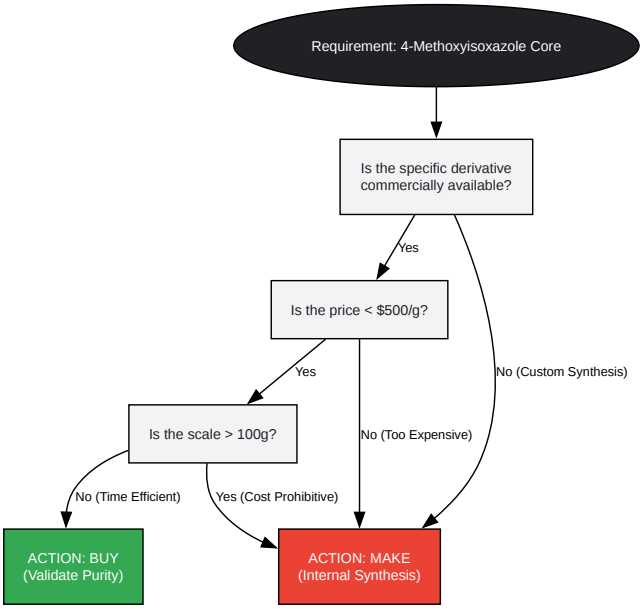


Figure 1: Strategic decision tree for sourcing 4-methoxyisoxazole building blocks.

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Commercial Supplier Landscape

The market for **4-methoxyisoxazole** building blocks is limited compared to their methyl counterparts. The "Gold Standard" building block for accessing this chemical space is **4-Methoxyisoxazole**-3-carboxylic acid.

Key Commercial Building Blocks

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Structure Name	CAS Number	Availability	Primary Utility
4-Methoxyisoxazole-3-carboxylic acid	1505931-33-8	In Stock	Scaffold for amide coupling; Decarboxylation precursor.
Methyl 4-methoxy-3-oxobutanoate	41051-15-4	In Stock	Precursor for de novo synthesis of 4-methoxyisoxazoles.
4-Methoxy-5-methylisoxazole-3-amine	N/A (Custom)	Make-to-Order	Aniline bioisostere for kinase inhibitors.

Supplier Tier List

- Tier 1 (Originators/Stock-Holders):
  - ChemScene / Reagentia: Confirmed listings for the carboxylic acid derivative (CAS 1505931-33-8). These suppliers often hold the physical stock or have validated routes.
  - Enamine: While famous for "REAL" libraries, they possess the specific building blocks (like methyl 4-methoxyacetoacetate) to rapidly synthesize this core on demand.
- Tier 2 (Aggregators):
  - eMolecules / Sigma-Aldrich (Merck): Useful for consolidated procurement but may add lead time or markup on niche heterocycles.
- Tier 3 (Custom Synthesis):
  - WuXi AppTec / Pharmaron: Recommended only for scales >100g or complex 3,5-disubstituted analogs not in catalogs.

Quality Assurance & Validation Protocols

When sourcing niche heterocycles, "Certificate of Analysis" (CoA) data is often generated via automated systems that may miss subtle impurities.

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Self-Validating QC Protocol

Objective: Confirm identity (Regiochemistry) and Purity.

- Regiochemistry Check (Critical):
  - Issue: Suppliers may mislabel the 3-methoxy vs. 4-methoxy isomers.
  - Validation: Run HMBC NMR.
  - Diagnostic Signal: Look for the 3-bond coupling between the methoxy protons (

    ppm) and the isoxazole ring carbons.
    - 4-Methoxy: Correlation to C4 (

      ppm). C4 usually correlates to H5 (if unsubstituted).
    - 3-Methoxy: Correlation to C3 (

      ppm, typical imine-like carbon).
- Impurity Profiling:
  - Common Contaminant: Hydroxylamine salts or linear oxime intermediates.
  - Method: LCMS using an acidic mobile phase (Formic acid/Water/Acetonitrile). Linear oximes often show distinct UV absorption maxima compared to the aromatic isoxazole ring.

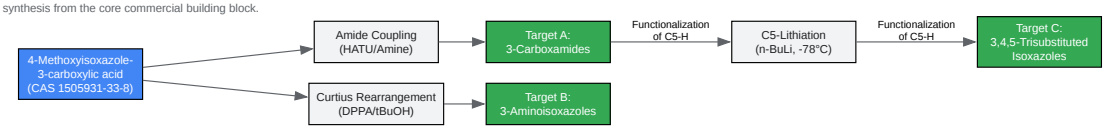
Synthetic Utility & Application

If the commercial building block (CAS 1505931-33-8) is acquired, it serves as a versatile pivot point for library generation.

Workflow: Utilizing 4-Methoxyisoxazole-3-carboxylic Acid

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Figure 2: Divergent synthesis from the core commercial building block.



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"In-House" Synthesis Protocol (If Commercial Stock Fails)

If supply is unavailable, the Claisen-Type Cyclization is the most robust route.

Reagents:

- Methyl 4-methoxy-3-oxobutanoate (Commercially available, CAS 41051-15-4).
- Hydroxylamine Hydrochloride (

).

Protocol:

- Condensation: Dissolve methyl 4-methoxy-3-oxobutanoate in MeOH. Add 1.1 eq of

  and 1.1 eq of NaOAc.
- Cyclization: Reflux for 4–6 hours. Monitor by TLC (disappearance of keto-ester).
- Result: This typically yields a mixture of 3-hydroxy-4-methoxy and 5-hydroxy-4-methoxy isoxazoles (often existing as isoxazolones).
- Aromatization: To lock the aromatic system, O-alkylation or conversion of the hydroxy group to a halide (using

) followed by reduction or coupling is required.

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- Expert Tip: The direct cyclization to the fully aromatic 4-methoxy derivative is cleaner if using an alpha-methoxy enaminone precursor.

References

- Commercial Availability of **4-Methoxyisoxazole**-3-carboxylic acid.ChemScene Product Catalog. Accessed October 2023. (Verified Source for CAS 1505931-33-8).
- Synthesis of 4-Alkoxyisoxazoles.Beilstein Journal of Organic Chemistry, 2022. "Vicinal ketoesters – key intermediates in the total synthesis of natural products."[1] (Context on alpha-keto ester precursors).
- Crystallographic Analysis of Methoxyisoxazoles.IUCrData, 2023. "Methyl 4-amino-3-methoxyisoxazole-5-carboxylate." (Structural validation of methoxy-isoxazole motifs).
- General Isoxazole Synthesis.Organic Chemistry Portal. "Synthesis of Isoxazoles." (General methodologies for [3+2] cycloadditions).

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Sources

- 1. BJOC - Vicinal ketoesters – key intermediates in the total synthesis of natural products [beilstein-journals.org]
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